

In-depth Technical Guide: 2-Chloro-N-ethyl-6-fluorobenzenemethanamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-N-ethyl-6-fluorobenzenemethanamine

Cat. No.: B1305246

[Get Quote](#)

To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Review of the Mechanism of Action for **2-Chloro-N-ethyl-6-fluorobenzenemethanamine**

Executive Summary

This document serves as an in-depth technical guide on the mechanism of action of **2-Chloro-N-ethyl-6-fluorobenzenemethanamine**. However, a comprehensive review of publicly available scientific literature and chemical databases reveals a significant lack of information regarding the pharmacological properties and biological activity of this specific compound. While its chemical structure and basic identifiers are documented, there is no substantive data on its mechanism of action, molecular targets, or any associated quantitative biological data.

Chemical Identity

2-Chloro-N-ethyl-6-fluorobenzenemethanamine is a chemical compound with the following identifiers:

- IUPAC Name: 2-Chloro-N-ethyl-6-fluorobenzylamine
- CAS Number: 62924-59-8[1][2][3][4]
- Molecular Formula: C₉H₁₁ClFN[1]

- Molecular Weight: 187.64 g/mol [1]

The compound is listed by various chemical suppliers and is noted for its use in synthesis and pharmaceuticals.[2]

Review of Available Literature and Data

An extensive search of scientific databases and literature was conducted to ascertain the mechanism of action of **2-Chloro-N-ethyl-6-fluorobenzenemethanamine**. The search terms included "2-Chloro-N-ethyl-6-fluorobenzenemethanamine mechanism of action," "2-Chloro-N-ethyl-6-fluorobenzenemethanamine pharmacology," and "2-Chloro-N-ethyl-6-fluorobenzenemethanamine biological activity."

The search results were primarily limited to:

- Listings by chemical suppliers.[2][3]
- Basic substance details from regulatory bodies such as the U.S. Environmental Protection Agency (EPA).[1]
- Information on the synthesis of related, but structurally distinct, compounds. For instance, literature exists on the synthesis of 2-chloro-N, N-diethyl-7-fluoroquinazolin-4-amine and other chloroacetamide derivatives which have shown some biological activity as antimicrobial agents.[5][6] However, this information is not directly applicable to the target compound of this guide.

Crucially, no peer-reviewed studies detailing the pharmacodynamics, pharmacokinetics, target identification, receptor binding affinities, enzyme inhibition constants (e.g., IC₅₀, K_i), or in vitro/in vivo experimental results for **2-Chloro-N-ethyl-6-fluorobenzenemethanamine** could be identified.

Data Presentation and Experimental Protocols

Due to the absence of quantitative data in the available literature, no tables summarizing biological activity can be provided. Similarly, without any published experimental studies, it is not possible to detail any experimental protocols associated with determining the mechanism of action of this compound.

Signaling Pathways and Experimental Workflows

The creation of diagrams for signaling pathways or experimental workflows is contingent on the availability of data describing these processes. As no such data for **2-Chloro-N-ethyl-6-fluorobenzenemethanamine** has been found, no visualizations can be generated at this time.

Conclusion and Future Directions

In conclusion, there is a significant gap in the scientific literature regarding the mechanism of action of **2-Chloro-N-ethyl-6-fluorobenzenemethanamine**. While the compound is available commercially and is noted for its potential use in pharmaceutical synthesis, its biological effects remain uncharacterized in the public domain.

For researchers, scientists, and drug development professionals interested in this molecule, the following steps would be necessary to elucidate its mechanism of action:

- **Initial Screening:** Conduct a broad panel of in vitro assays to identify potential biological targets. This could include receptor binding assays, enzyme inhibition assays, and cell-based functional assays.
- **Target Validation:** Following the identification of a potential target, further focused studies would be required to confirm the interaction and determine its functional consequence.
- **In Vivo Studies:** If in vitro activity is confirmed, subsequent in vivo studies in appropriate animal models would be necessary to understand the compound's physiological effects, pharmacokinetic profile, and potential therapeutic applications.

This document will be updated if and when new information regarding the mechanism of action of **2-Chloro-N-ethyl-6-fluorobenzenemethanamine** becomes available.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 2. dayang.lookchem.com [dayang.lookchem.com]
- 3. 62924-59-8 Cas No. | 2-Chloro-N-ethyl-6-fluorobenzylamine | Apollo [store.apolloscientific.co.uk]
- 4. 2-Chloro-N-ethyl-6-fluorobenzenemethanamine | CAS 62924-59-8 | Angene International Limited | 製品詳細 [tci-chemical-trading.com]
- 5. scispace.com [scispace.com]
- 6. ijpsr.info [ijpsr.info]
- To cite this document: BenchChem. [In-depth Technical Guide: 2-Chloro-N-ethyl-6-fluorobenzenemethanamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1305246#2-chloro-n-ethyl-6-fluorobenzenemethanamine-mechanism-of-action]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com